

Introduction to 1,3,5-Trimethylcyclohexane and its Solubility

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Compound of Interest

Compound Name: **1,3,5-Trimethylcyclohexane**

Cat. No.: **B158894**

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1,3,5-Trimethylcyclohexane is a cycloalkane, a saturated hydrocarbon, with the chemical formula C₉H₁₈.^{[1][2]} As a nonpolar molecule, its solubility is primarily dictated by the principle of "like dissolves like." This principle suggests that nonpolar compounds are readily soluble in nonpolar solvents, while they exhibit poor solubility in polar solvents.^[3] Understanding the solubility of **1,3,5-trimethylcyclohexane** is crucial for its application in various fields, including its use as a solvent, in organic synthesis, and as a component in fuel studies.

Physicochemical Properties

The solubility of a compound is influenced by its physical and chemical properties. Key properties of **1,3,5-trimethylcyclohexane** are summarized in Table 1.

Table 1: Physicochemical Properties of **1,3,5-Trimethylcyclohexane**

Property	Value
Molecular Formula	C ₉ H ₁₈
Molecular Weight	126.24 g/mol
Density	0.758 g/cm ³
Boiling Point	139.5 °C
Melting Point	-84.39 °C
LogP	3.07860

(Data sourced from LookChem)[1]

The high LogP value indicates a strong preference for nonpolar environments over aqueous ones, reinforcing its hydrophobic nature.

Expected Solubility in Organic Solvents

While precise quantitative data is not available, the expected solubility of **1,3,5-trimethylcyclohexane** in different classes of organic solvents can be predicted based on its nonpolar structure.

- Nonpolar Solvents (e.g., Hexane, Toluene, Benzene): **1,3,5-Trimethylcyclohexane** is expected to be highly soluble, likely miscible in all proportions, with nonpolar solvents. The intermolecular forces (van der Waals forces) are similar between the solute and the solvent, leading to favorable interactions.
- Slightly Polar Solvents (e.g., Diethyl Ether, Chloroform): Good solubility is anticipated in slightly polar solvents.
- Polar Aprotic Solvents (e.g., Acetone, Tetrahydrofuran): Moderate to low solubility is expected. The dipole-dipole interactions in these solvents are stronger than the van der Waals forces that would be formed with **1,3,5-trimethylcyclohexane**.
- Polar Protic Solvents (e.g., Ethanol, Methanol, Water): Very low solubility is predicted. The strong hydrogen bonding network in these solvents makes the dissolution of a nonpolar molecule energetically unfavorable.

Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, a systematic experimental approach is necessary. The following protocol outlines a general method for determining the solubility of a liquid solute like **1,3,5-trimethylcyclohexane** in an organic solvent.

Objective: To determine the concentration of **1,3,5-trimethylcyclohexane** in a saturated solution of a specific organic solvent at a given temperature.

Materials and Equipment:

- **1,3,5-trimethylcyclohexane** (high purity)
- Organic solvent of interest (high purity)
- Analytical balance
- Temperature-controlled shaker or water bath
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID) or a similar quantitative analytical instrument
- Volumetric flasks, pipettes, and syringes
- Vials with airtight seals

Procedure:

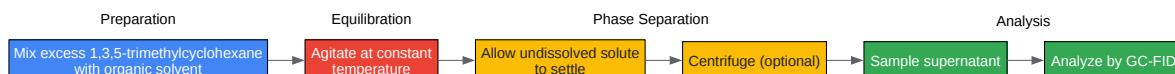
- Preparation of Saturated Solutions:
 - Add an excess amount of **1,3,5-trimethylcyclohexane** to a known volume of the organic solvent in a series of vials. The presence of a separate phase of the solute is necessary to ensure saturation.
- Equilibration:
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker or water bath set to the desired experimental temperature.
 - Agitate the mixtures for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation:

- After equilibration, allow the vials to stand undisturbed at the experimental temperature for a period to allow the undissolved solute to settle.
- If necessary, centrifuge the vials at the experimental temperature to ensure complete separation of the excess solute from the saturated solution.

- Sampling and Analysis:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a syringe.
 - Prepare a series of dilutions of the sample with the pure solvent.
 - Analyze the diluted samples using a pre-calibrated GC-FID to determine the concentration of **1,3,5-trimethylcyclohexane**.
- Data Interpretation:
 - Calculate the solubility from the concentration of the saturated solution. The solubility can be expressed in various units such as grams per 100 mL of solvent (g/100mL), molarity (mol/L), or mole fraction.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining solubility is depicted in the following diagram.



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Caption: A diagram illustrating the experimental workflow for solubility determination.

Conclusion

While specific quantitative solubility data for **1,3,5-trimethylcyclohexane** in organic solvents is not readily available in the surveyed literature, its behavior can be reliably predicted based on its nonpolar chemical structure. High solubility is expected in nonpolar solvents, with diminishing solubility as the polarity of the solvent increases. For applications requiring precise solubility values, the experimental protocol outlined in this guide provides a robust methodology for their determination. Further research to quantify the solubility of **1,3,5-trimethylcyclohexane** in a range of common organic solvents would be a valuable contribution to the chemical literature.

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